

Application Notes: (Asp)₂-Rhodamine 110 for Flow Cytometry-Based Apoptosis Analysis

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Compound of Interest

Compound Name: (Asp)₂-Rhodamine 110

CAS No.: 102330-07-4

Cat. No.: B15554118

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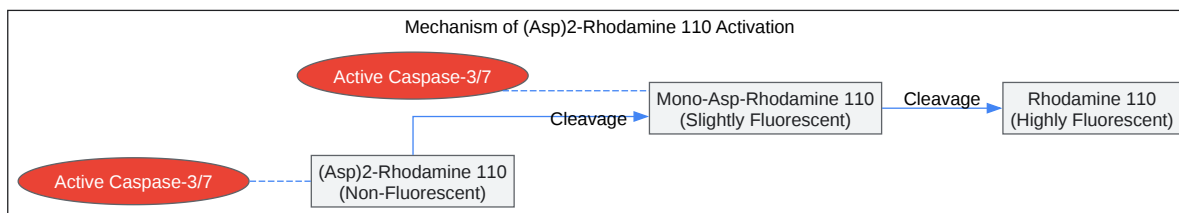
Introduction

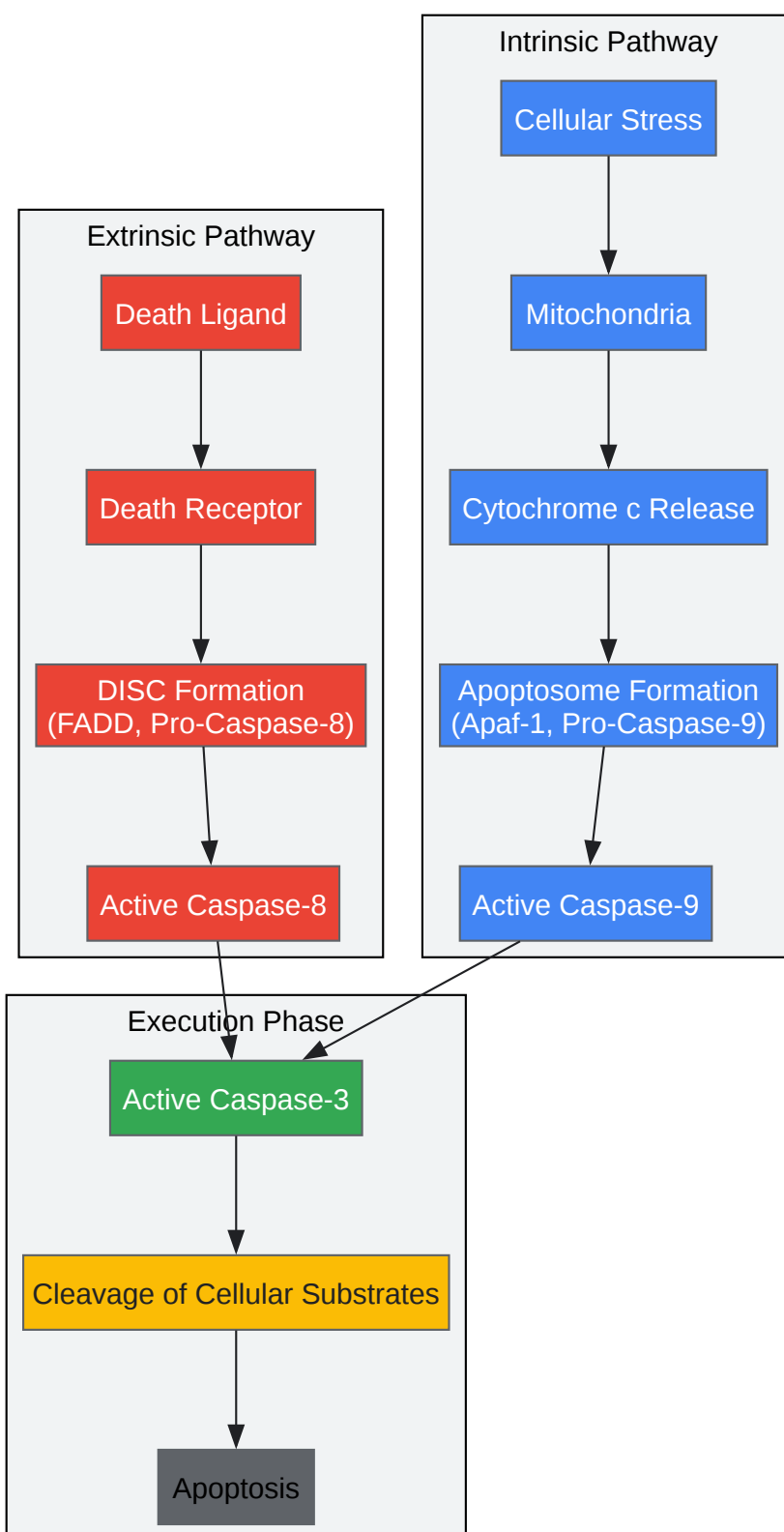
Apoptosis, or programmed cell death, is a fundamental biological process essential for normal tissue development and homeostasis.[1][2] Dysregulation of this pathway is implicated in numerous diseases, including cancer and neurodegenerative disorders.[1] A key hallmark of apoptosis is the activation of a family of cysteine proteases known as caspases.[3] These enzymes act in a cascade, with initiator caspases (like caspase-8 and -9) activating executioner caspases (like caspase-3 and -7).[1][4][5]

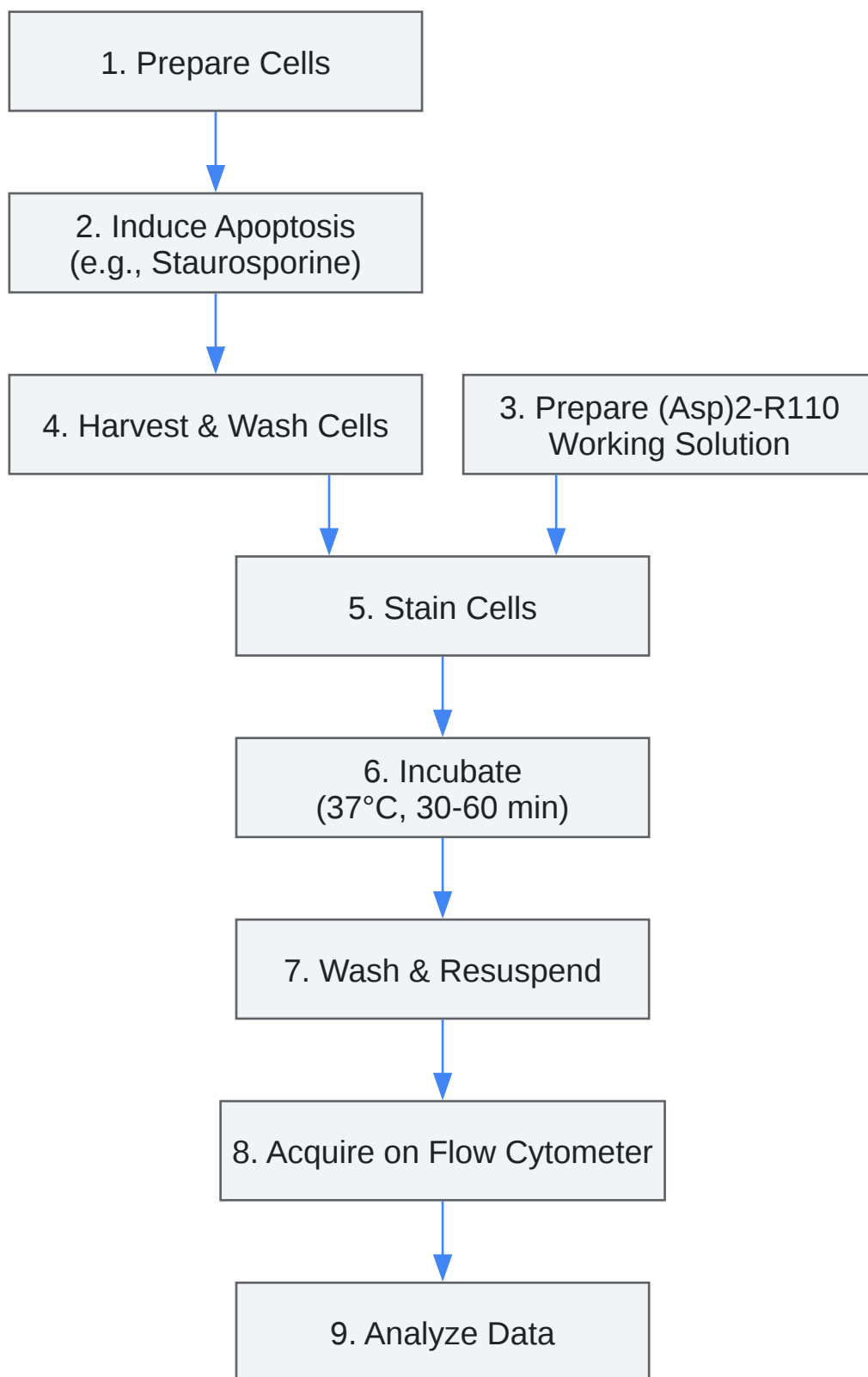
(Asp)₂-Rhodamine 110, also known as Rhodamine 110, bis-(L-aspartic acid amide), is a highly sensitive and specific fluorogenic substrate designed to detect the activity of executioner caspases, primarily caspase-3 and -7, in live cells.[3][6] This non-fluorescent, cell-permeable substrate is cleaved in the presence of active caspases, releasing the intensely green fluorescent Rhodamine 110 (R110) molecule. The resulting fluorescence can be readily quantified on a single-cell basis using flow cytometry, making it a powerful tool for studying apoptotic pathways.[3]

Mechanism of Action

The (Asp)₂-Rhodamine 110 substrate consists of a Rhodamine 110 fluorophore quenched by two L-aspartic acid residues. In its native state, the substrate is colorless and non-fluorescent. [7] Upon entering an apoptotic cell, active executioner caspases recognize and cleave the aspartic acid residues. The cleavage occurs in a two-step process. The first cleavage yields a mono-substituted, slightly fluorescent intermediate, while the second cleavage releases the unquenched Rhodamine 110, which exhibits a strong green fluorescence upon excitation. [6][8] This fluorescence intensity is directly proportional to the amount of active caspase-3/7 in the cell.







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